

What is Chloramphenicol-d5-2 and its primary use in research?

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Chloramphenicol-d5-2

Cat. No.: B15560190

[Get Quote](#)

Chloramphenicol-d5: A Technical Guide for Researchers

For researchers, scientists, and drug development professionals, accurate quantification of analytes in complex biological matrices is paramount. This technical guide provides an in-depth overview of Chloramphenicol-d5, a deuterated analog of the broad-spectrum antibiotic Chloramphenicol, and its principal application as an internal standard in quantitative analytical methods.

Chloramphenicol-d5 is a stable isotope-labeled version of Chloramphenicol, where five hydrogen atoms have been replaced with deuterium.^{[1][2][3]} This isotopic labeling makes it an ideal internal standard for mass spectrometry-based assays, as it shares near-identical chemical and physical properties with the unlabeled analyte, but is distinguishable by its higher mass.^{[3][4]}

Primary Use in Research: An Internal Standard for Quantitative Analysis

The predominant use of Chloramphenicol-d5 in research is as an internal standard for the quantification of Chloramphenicol residues in various biological and environmental samples.^[3] Its application is crucial in liquid chromatography-tandem mass spectrometry (LC-MS/MS) methods, which offer high sensitivity and selectivity.^{[4][5]} By adding a known amount of Chloramphenicol-d5 to a sample at the beginning of the analytical process, it can be used to

correct for variations in sample preparation, extraction efficiency, and instrument response, thereby ensuring the accuracy and precision of the final measurement.[4][6]

This is particularly important for monitoring Chloramphenicol, an antibiotic whose use in food-producing animals is banned in many countries due to its potential for serious adverse effects in humans, including aplastic anemia.[5][7][8] Consequently, sensitive and reliable analytical methods are required to detect and quantify its residues in foodstuffs such as milk, honey, meat, and seafood.[5][6][9][10]

Chemical and Physical Properties

The key chemical properties of Chloramphenicol-d5 are summarized in the table below.

Property	Value
Molecular Formula	C ₁₁ H ₇ D ₅ Cl ₂ N ₂ O ₅ [1][2][11]
Molecular Weight	328.16 g/mol [1][2][12]
CAS Number	202480-68-0[1][12]
Appearance	Solid[1]
Purity	Typically >95% to 99.90%[3][11]
Synonyms	2,2-Dichloro-N-[(1R,2R)-2-hydroxy-1-(hydroxymethyl)-2-(4-nitrophenyl)ethyl]acetamide-d5, CAP-D5[2][7]

Experimental Protocols: Quantification of Chloramphenicol in Biological Matrices using LC-MS/MS

The following is a generalized experimental protocol for the determination of Chloramphenicol in biological samples using Chloramphenicol-d5 as an internal standard. This protocol is a synthesis of methodologies reported in various studies.[5][7][10]

Standard and Sample Preparation

- **Standard Stock Solutions:** Prepare individual stock solutions of Chloramphenicol and Chloramphenicol-d5 (e.g., 1 mg/mL) in methanol or acetonitrile.[\[7\]](#)[\[10\]](#) These solutions should be stored in the dark at low temperatures (e.g., $<-6^{\circ}\text{C}$).[\[13\]](#)
- **Working Standard Solutions:** Prepare working standard solutions by diluting the stock solutions to the desired concentrations.[\[10\]](#)
- **Sample Preparation:**
 - Weigh a homogenized sample (e.g., 2-5 g of poultry meal, honey, or milk) into a centrifuge tube.[\[7\]](#)[\[10\]](#)
 - Spike the sample with a known amount of the Chloramphenicol-d5 internal standard solution.[\[7\]](#)[\[10\]](#)
 - Add an extraction solvent, such as ethyl acetate or acetonitrile.[\[4\]](#)[\[7\]](#)[\[10\]](#)
 - Homogenize and centrifuge the sample to separate the organic and aqueous layers.[\[4\]](#)[\[7\]](#)
 - Transfer the organic layer to a new tube and evaporate to dryness under a gentle stream of nitrogen.[\[4\]](#)[\[7\]](#)
 - Reconstitute the residue in a mobile phase-compatible solvent for LC-MS/MS analysis.[\[4\]](#)

LC-MS/MS Instrumentation and Conditions

- **Liquid Chromatography (LC):**
 - **Column:** A C8 or C18 reversed-phase column is commonly used.[\[7\]](#)
 - **Mobile Phase:** A gradient elution with a mixture of water (often with additives like acetic acid or ammonium acetate) and an organic solvent like methanol or acetonitrile is typical.[\[6\]](#)[\[7\]](#)
 - **Flow Rate:** A typical flow rate is around 0.2-0.4 mL/min.[\[6\]](#)[\[10\]](#)
- **Mass Spectrometry (MS):**

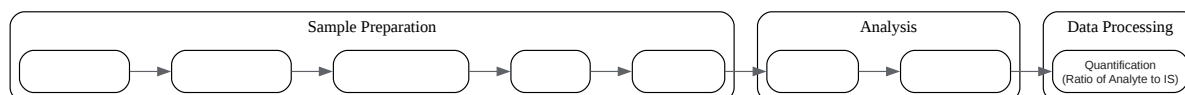
- Ionization Mode: Electrospray ionization (ESI) in negative mode is generally used.[7]
- Detection: A triple quadrupole mass spectrometer is operated in Multiple Reaction Monitoring (MRM) mode to monitor specific precursor-to-product ion transitions for both Chloramphenicol and Chloramphenicol-d5.[6][10]

Analyte	Precursor Ion (m/z)	Product Ion (m/z)
Chloramphenicol	321.2	152.2
Chloramphenicol-d5	326.2	157.0

Note: The exact m/z values may vary slightly depending on the instrument and conditions.[10]

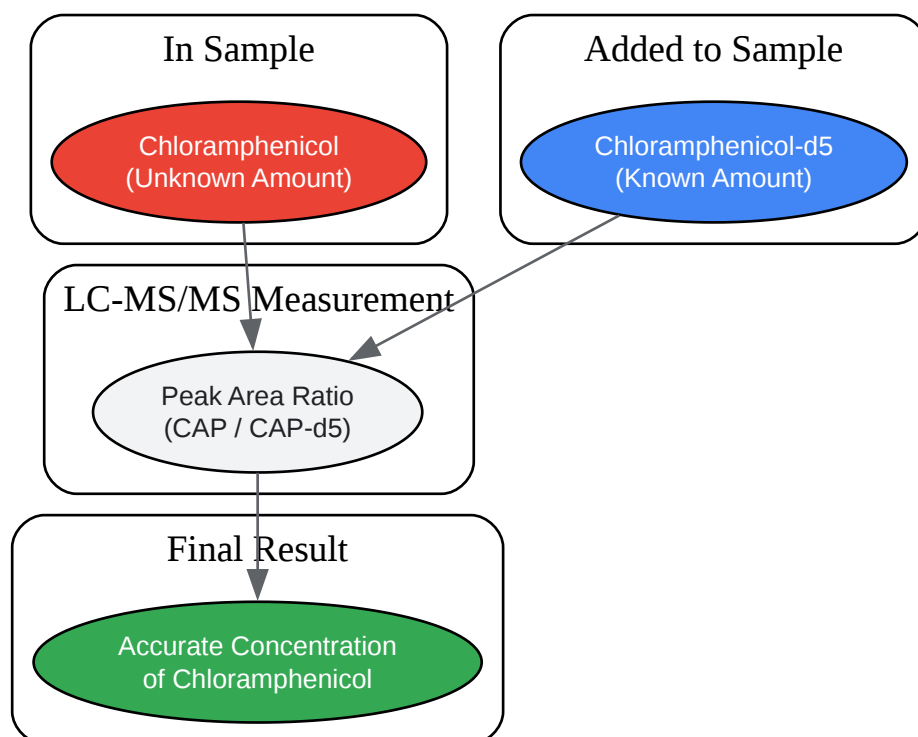
Visualizing the Workflow

The following diagrams illustrate the general workflow for using Chloramphenicol-d5 as an internal standard in an LC-MS/MS analysis.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for Chloramphenicol analysis using Chloramphenicol-d5.



[Click to download full resolution via product page](#)

Caption: Logical relationship of internal standard quantification.

In conclusion, Chloramphenicol-d5 is an indispensable tool for researchers and analytical chemists who require precise and accurate quantification of Chloramphenicol in a variety of matrices. Its use as an internal standard in LC-MS/MS methods is well-established and critical for ensuring food safety and regulatory compliance.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Chloramphenicol-d5 | CymitQuimica [cymitquimica.com]
- 2. clearsynth.com [clearsynth.com]

- 3. medchemexpress.com [medchemexpress.com]
- 4. benchchem.com [benchchem.com]
- 5. lcms.cz [lcms.cz]
- 6. Validation of an Analytical Methodology for the Determination of Chloramphenicol Residues in Honey using UPLC-MS/MS – Oriental Journal of Chemistry [orientjchem.org]
- 7. Analytical Strategy for Determination of Chloramphenicol in Different Biological Matrices by Liquid Chromatography - Mass Spectrometry - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Chloramphenicol | C₁₁H₁₂Cl₂N₂O₅ | CID 5959 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. famic.go.jp [famic.go.jp]
- 10. qclabdlis.portal.gov.bd [qclabdlis.portal.gov.bd]
- 11. Chloramphenicol-d5 | CAS | LGC Standards [lgcstandards.com]
- 12. hpc-standards.com [hpc-standards.com]
- 13. scispace.com [scispace.com]
- To cite this document: BenchChem. [What is Chloramphenicol-d5-2 and its primary use in research?]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15560190#what-is-chloramphenicol-d5-2-and-its-primary-use-in-research]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com